

# Photolumazine III: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Photolumazine III

Cat. No.: B12382123

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Photolumazine III** is a microbial metabolite that has garnered significant interest in the field of immunology. As a potent antigen for Mucosal-Associated Invariant T (MAIT) cells, it plays a crucial role in the activation of this unique T cell subset. This technical guide provides a comprehensive overview of the chemical properties, synthesis, purification, and biological activity of **Photolumazine III**, with a focus on its involvement in the MR1-TCR signaling pathway.

## Chemical Properties

**Photolumazine III**, a member of the ribityllumazine family, possesses a distinct chemical structure that is key to its biological function. While specific experimental data for some physical properties are not readily available in public literature, its fundamental chemical characteristics have been determined.

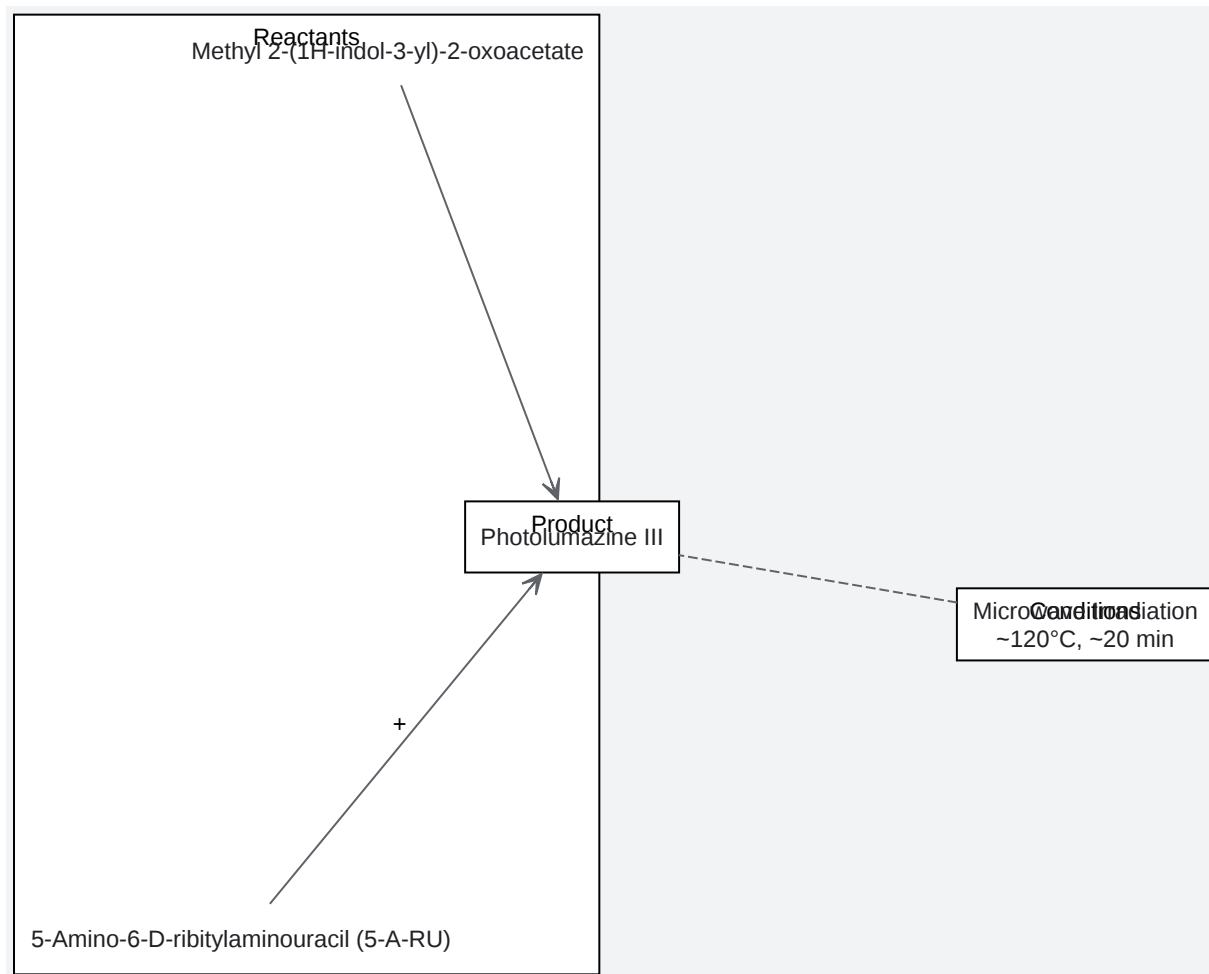
Property	Value	Source
CAS Number	23140-55-8	[1]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> N <sub>5</sub> O <sub>6</sub>	[1]
Molecular Weight	429.38 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage	Store at -20°C for short-term and -80°C for long-term storage.	

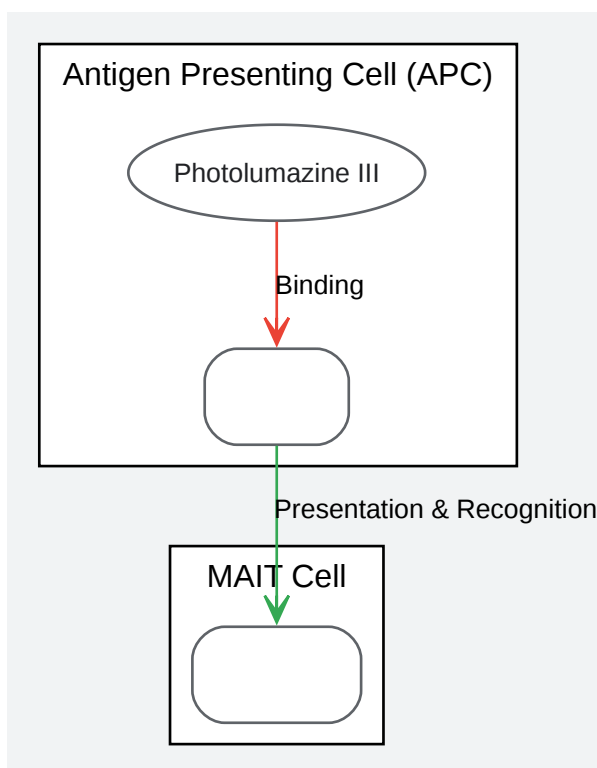
## Experimental Protocols

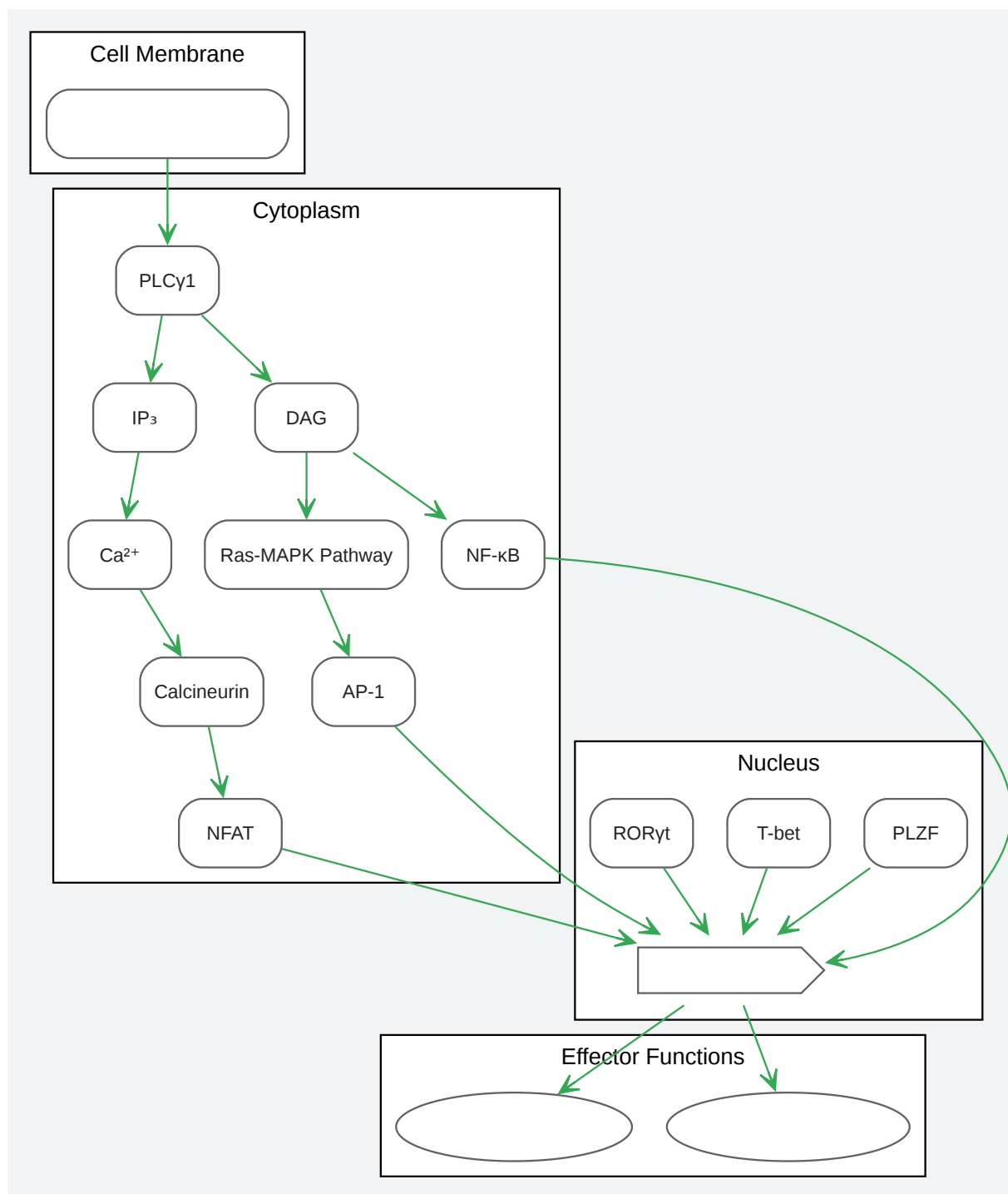
### Synthesis of Photolumazine III

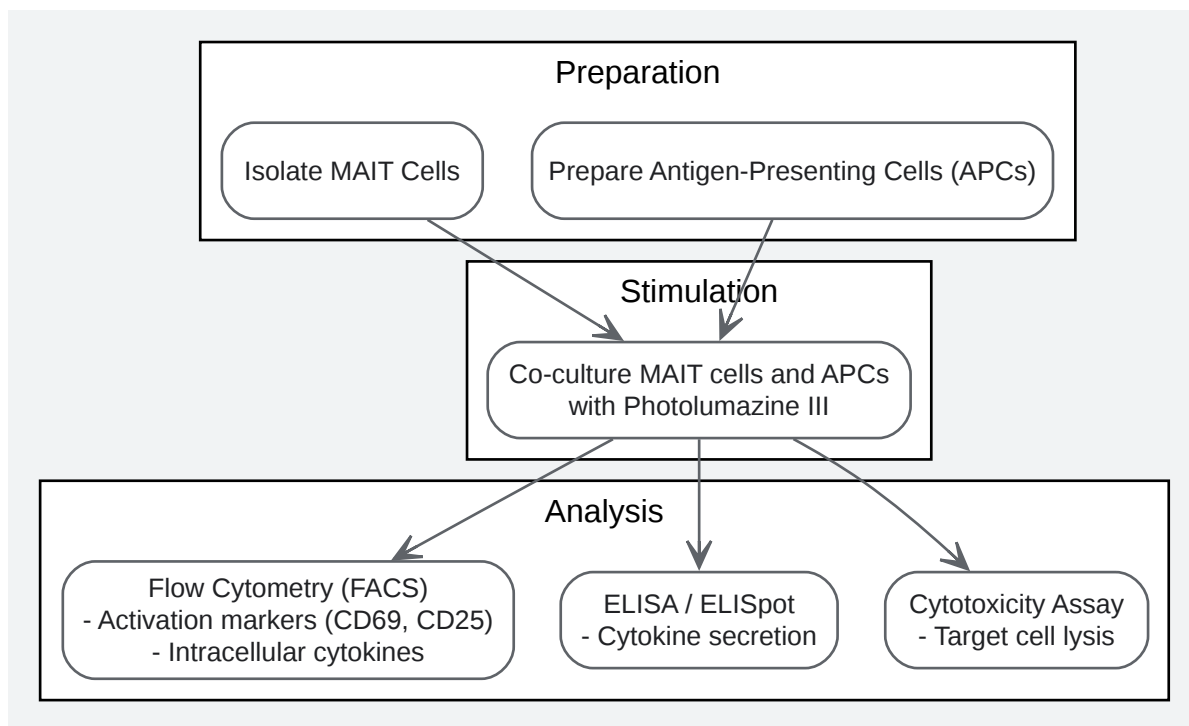
A definitive, step-by-step protocol for the synthesis of **Photolumazine III** is not explicitly detailed in the available literature. However, based on the successful synthesis of the structurally similar Photolumazine V isomers, a plausible synthetic route can be proposed[2]. This method involves the condensation of 5-amino-6-D-ribitylaminouracil (5-A-RU) with a suitable indole-containing  $\alpha$ -ketoester, likely methyl 2-(1H-indol-3-yl)-2-oxoacetate, under microwave irradiation[2].

Proposed Reaction Scheme:









[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Multiple Isomers of Photolumazine V Bind MR1 and Differentially Activate MAIT Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Multiple Isomers of Photolumazine V Bind MR1 and Differentially Activate MAIT Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Photolumazine III: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382123#photolumazine-iii-cas-number-and-chemical-properties]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)